Chemical Structure & Technical Analysis: (3R)-3-Hydroxy-3-Phenylpropanoic Acid

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Compound of Interest	
Compound Name:	*(3R)-3-hydroxy-3-phenylpropanoic acid*
CAS No.:	*2768-42-5*
Cat. No.:	*B1238315*

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Executive Summary

(**(3R)-3-Hydroxy-3-phenylpropanoic acid**) is a pivotal chiral

-hydroxy acid intermediate in the asymmetric synthesis of blockbuster serotonin reuptake inhibitors (SSRIs), including Fluoxetine (Prozac), Dapoxetine (Priligy), and Atomoxetine.[1] Its value lies in its C3 stereocenter, which dictates the pharmacological potency and selectivity of the final drug substance.[1]

This guide provides a rigorous technical analysis of its chemical structure, stereochemical properties, and industrial synthesis protocols, designed for medicinal chemists and process engineers.[1]

Structural Characterization & Properties[2][3][4][5]

Chemical Identity[1][4][6]

- IUPAC Name: **(3R)-3-hydroxy-3-phenylpropanoic acid**

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- Common Synonyms: (R)-

  -Hydroxyphenylpropionic acid; (R)-3-Hydroxyhydrocinnamic acid

- Molecular Formula:ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

  [1][2][3]

- Molecular Weight: 166.17 g/mol [1][2]

- CAS Number (Racemic): 3480-87-3[4]

- CAS Number ((S)-Enantiomer): 36567-72-3[2][3]

  - Note: The (R)-enantiomer is frequently listed under the racemic CAS by general suppliers, but specialized chiral catalogs distinguish it.[1] Always verify via specific rotation.

Stereochemistry & Physical Data

The biological activity of target SSRIs often depends strictly on the (R)- or (S)-configuration.[1] For **(3R)-3-hydroxy-3-phenylpropanoic acid**:

Property	Value / Description	Note
Stereocenter	C3 (Benzylic position)	Determines downstream drug chirality
Specific Rotation	Positive (+) (e.g., +12.8° in CHCl)	(S)-isomer is Levorotatory (-)
Melting Point	115 – 118 °C	Racemic range; pure enantiomers may vary
pKa	~4.40	Carboxylic acid proton
Solubility	Soluble in alcohols, EtOAc, DCM; sparingly in water	Hydroxyl group aids polarity

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Structural Diagram (Graphviz)[1]

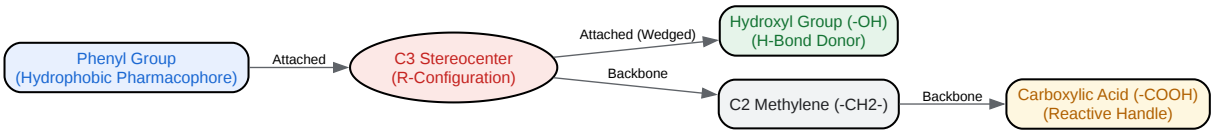


Figure 1: Functional connectivity of (3R)-3-hydroxy-3-phenylpropanoic acid.

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Synthesis & Production Protocols

Efficient access to the (3R)-enantiomer is critical.[1] Two primary routes dominate: Biocatalytic Resolution (Green Chemistry) and Asymmetric Chemical Synthesis.[1]

Route A: Enzymatic Kinetic Resolution (Recommended)

This method uses lipases to selectively hydrolyze or transesterify a racemic ester precursor.[1] It is preferred for its high enantiomeric excess (ee > 98%) and mild conditions.[1]

Protocol: Lipase-Catalyzed Resolution of Ethyl 3-hydroxy-3-phenylpropionate

- Substrate Preparation: Dissolve racemic ethyl 3-hydroxy-3-phenylpropionate in diisopropyl ether (solvent).
- Enzyme Addition: Add immobilized Candida antarctica Lipase B (CALB) or Pseudomonas cepacia lipase.[1]
- Acyl Donor: Add vinyl acetate (irreversible acyl donor).[1]
- Reaction: Incubate at 30–40°C with orbital shaking.
    - Mechanism:[1][5][6][7] The lipase selectively acetylates the (S)-enantiomer, leaving the (R)-ester unreacted (or vice versa depending on enzyme specificity).[1]

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- Separation: Filter off the enzyme.[1] Separate the (S)-acetate and (R)-alcohol (ester) via column chromatography or distillation.[1]
- Hydrolysis: Hydrolyze the resolved (R)-ester using LiOH/THF/H2O to yield **(3R)-3-hydroxy-3-phenylpropanoic acid**.

Route B: Asymmetric Reduction (Chemical)

Direct reduction of the

-keto acid precursor using chiral catalysts.[1]

- Precursor: Ethyl benzoylacetate.[1][8]
- Catalyst: Noyori's catalyst (Ru-BINAP) or Corey-Bakshi-Shibata (CBS) catalyst.
- Conditions: High-pressure Hydrogenation (

  , 5–10 atm) or Borane reduction.[1]
- Advantage: scalable for ton-scale production; avoids separation of enantiomers.[1]

Synthesis Workflow Diagram

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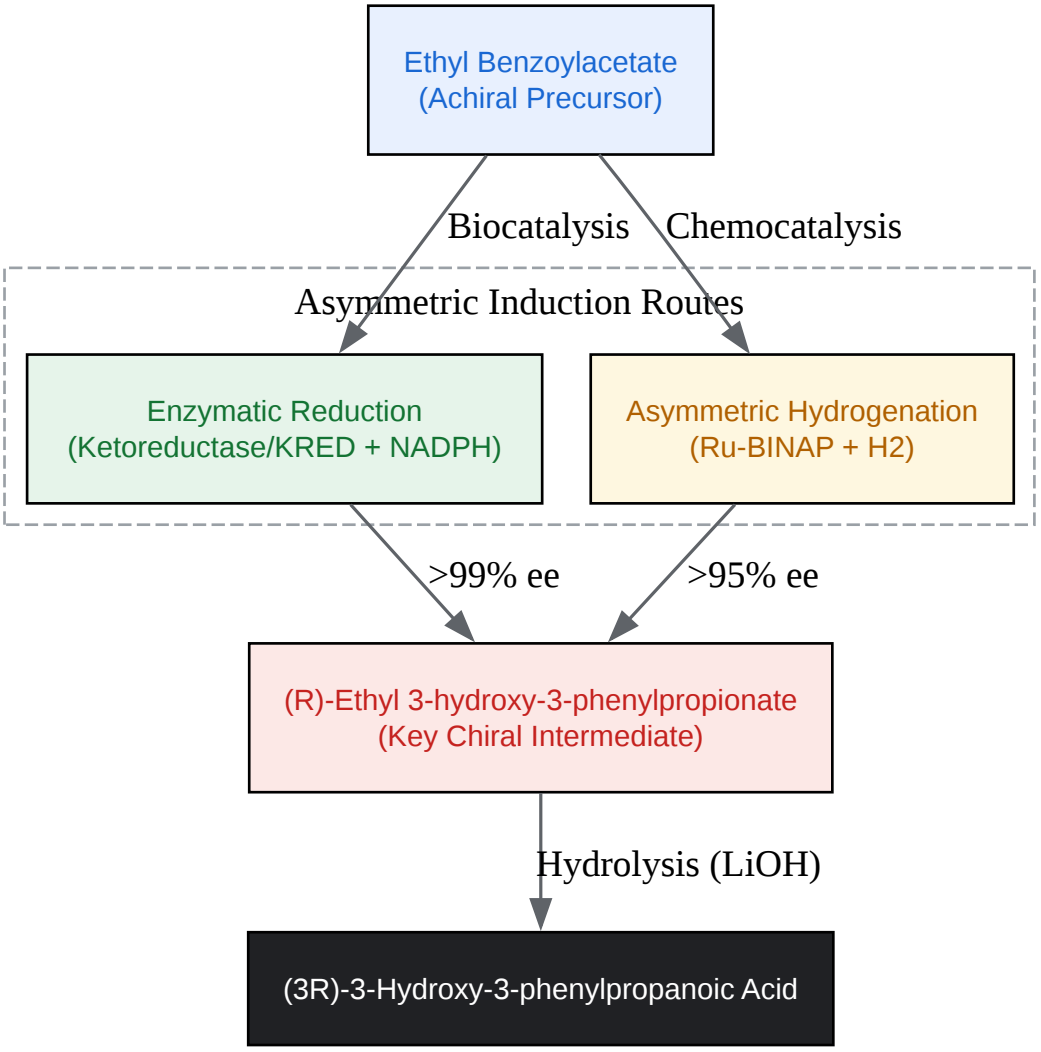


Figure 2: Primary synthetic routes to the (3R)-acid from achiral precursors.

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[1]
Applications in Drug Development[1][11]

The (3R)-acid is a "chiral pool" equivalent building block for several major pharmaceutical agents.

Fluoxetine (Prozac) Synthesis[1][12][13]

- Role: The acid is reduced to (R)-3-phenyl-3-hydroxypropylamine.
- Transformation:

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- Amidation with methylamine.[1]
- Reduction of the amide to the amino alcohol.[1]
- Arylation of the hydroxyl group with 4-chlorobenzotrifluoride.[1]

- Significance: While Fluoxetine is often marketed as a racemate, the (R)-enantiomer (Seproxetine) has been investigated for distinct pharmacokinetic profiles.[1]

Dapoxetine (Priligy)[1]

- Role: Dapoxetine is structurally an analog of fluoxetine.[1] The (S)-enantiomer is the active ingredient, but the synthetic logic often employs the same chiral hydroxy-propionate scaffold (using the opposite enantiomer or inversion chemistry).[1]

Analytical Validation

Researchers must validate the structure using:

- Chiral HPLC: Columns such as Chiralcel OD-H or AD-H (Daicel). Mobile phase: Hexane/IPA (90:10).[1]
- NMR Spectroscopy:
  - NMR (CDCl
    , 400 MHz):
    7.30-7.40 (m, 5H, Ph), 5.15 (dd, 1H, CH-OH), 2.6-2.8 (m, 2H, CH
).[1]

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